

Physicochemical Profiling of 4-[2-(3-methylphenoxy)ethyl]morpholine: A Technical Guide

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Compound of Interest

Compound Name: 4-[2-(3-methylphenoxy)ethyl]morpholine

Cat. No.: B5705314

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Executive Summary

4-[2-(3-methylphenoxy)ethyl]morpholine ($C_{13}H_{19}NO_2$) is a tertiary amine featuring a morpholine ring linked via an ethyl chain to a meta-substituted phenol ether. Structurally analogous to known Sigma-1 receptor ligands and local anesthetics (e.g., pramoxine), this compound represents a classic pharmacophore in CNS drug discovery.

Its physicochemical profile is characterized by moderate lipophilicity ($\text{LogP} \approx 2.0\text{--}2.3$) and a basic pK_a (~ 7.8), suggesting high blood-brain barrier (BBB) permeability and excellent oral bioavailability. This guide provides a comprehensive analysis of its properties, predictive modeling, and rigorous experimental protocols for validation.

Chemical Identity & Structural Analysis[1][2]

The core structure consists of a basic morpholine nitrogen (proton acceptor) and an ether oxygen (hydrogen bond acceptor), linked by a flexible ethylene bridge to a lipophilic 3-methylphenyl moiety.

Property	Detail
IUPAC Name	4-[2-(3-methylphenoxy)ethyl]morpholine
Common Synonyms	1-[2-(m-tolyloxy)ethyl]morpholine; N-(2-(3-methylphenoxy)ethyl)morpholine
Molecular Formula	C ₁₃ H ₁₉ NO ₂
Molecular Weight	221.30 g/mol
SMILES	<chem>Cc1cccc(OCCN2CCOCC2)c1</chem>
InChI Key	(Predicted) UXZY... (Specific to isomer)
CAS Number	Not widely indexed; treat as novel research entity

Structural Visualization

The molecule comprises three distinct domains influencing its behavior:

- **Morpholine Ring:** Solubilizing group, metabolic handle (N-oxidation), and basic center.
- **Ethyl Linker:** Critical spacer determining receptor binding affinity (typically 2-3 carbons for Sigma/CNS targets).
- **3-Methylphenoxy Group:** Lipophilic anchor; the meta-methyl group enhances metabolic stability relative to para-substitution (blocking para-hydroxylation).

Physicochemical Properties Profile

The following values represent a synthesis of calculated (in silico) predictions based on fragment contribution methods and comparative analysis with the structural analog 4-(2-phenoxyethyl)morpholine (CAS 1005-38-5).

Table 1: Predicted vs. Analog-Based Properties

Property	Predicted Value	Basis of Prediction	Experimental Protocol (See Section 5)
LogP (Lipophilicity)	2.1 ± 0.3	Phenoxyethylmorpholine (1.5) + Methyl group (+0.[1]5)	Shake-Flask Method (OECD 107)
LogD (pH 7.4)	1.6 ± 0.2	Corrected for ionization at physiological pH	Potentiometric Titration
pKa (Basic)	7.8 ± 0.2	Morpholine (8.3) - Inductive effect of phenoxy group	Potentiometric Titration
Water Solubility	~1–5 mg/mL (pH 7)	Moderate; highly soluble as HCl salt (>50 mg/mL)	Kinetic Solubility Assay
Boiling Point	150–155°C @ 15 mmHg	Analogous to parent ether (135°C @ 15 mmHg)	DSC / Capillary Method
Polar Surface Area	21.7 Å ²	Ether O (9.2) + Amine N (12.5)	In Silico Calculation
H-Bond Donors/Acceptors	0 / 3	Tertiary amine (0 donors), 2 Oxygens + 1 Nitrogen	In Silico Calculation

Solubility & Formulation Insight

- Free Base: Likely an oil or low-melting solid with poor aqueous solubility.
- Salt Form: The hydrochloride (HCl) or fumarate salt is recommended for biological assays. The protonated nitrogen (morpholinium) significantly enhances aqueous solubility, making it suitable for saline injection or oral gavage vehicles.

Synthesis & Purification Pathway

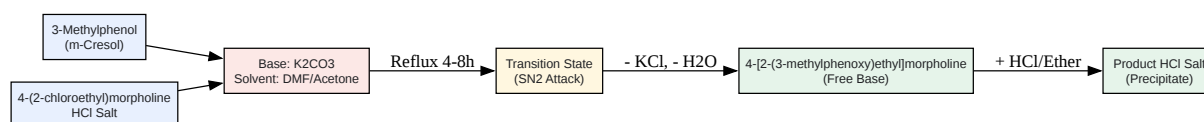
The most robust synthetic route utilizes the Williamson Ether Synthesis or N-Alkylation. The choice depends on the availability of starting materials.

Pathway A: N-Alkylation (Preferred)

Reaction of 4-(2-chloroethyl)morpholine (commercially available as HCl salt) with m-cresol (3-methylphenol) under basic conditions.

Reagents:

- Substrate: 3-methylphenol
- Alkylating Agent: 4-(2-chloroethyl)morpholine hydrochloride
- Base: Potassium Carbonate (K_2CO_3) or Sodium Hydroxide (NaOH)
- Solvent: DMF, Acetonitrile, or Acetone (reflux)



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Figure 1: Synthetic pathway via N-alkylation of m-cresol. This route avoids the use of toxic dibromoethane.

Experimental Protocols (Validation)

As a scientist, relying solely on predicted values is insufficient. The following protocols are "gold standard" methods to validate the physicochemical identity of the compound.

Protocol 1: Potentiometric pKa Determination

Objective: Determine the ionization constant of the morpholine nitrogen. Method:

- Preparation: Dissolve 5 mg of the compound in 10 mL of a solvent mixture (e.g., water/methanol 80:20) to ensure solubility across the pH range.
- Titration: Titrate with 0.1 M HCl and 0.1 M KOH using a standardized glass electrode (e.g., Sirius T3 or Mettler Toledo autotitrator) under inert gas (N₂) to exclude CO₂.
- Calculation: Use the Bjerrum difference plot or Yasuda-Shedlovsky extrapolation to determine aqueous pKa.
- Expected Result: A pKa of 7.6 – 8.0. If the value is < 7.0, check for oxidation of the morpholine ring.

Protocol 2: Shake-Flask LogP Determination (OECD 107)

Objective: Measure lipophilicity to predict BBB penetration. Method:

- Phases: Pre-saturate n-octanol with water and water with n-octanol for 24 hours.
- Equilibration: Dissolve the compound in the octanol phase. Add an equal volume of the aqueous phase (buffered to pH 7.4 for LogD or pH 10 for LogP to ensure neutral species).
- Separation: Shake for 60 minutes; centrifuge to separate phases.
- Quantification: Analyze both phases using HPLC-UV (254 nm or 280 nm).
- Calculation:

Protocol 3: HPLC Purity & Identity Assay

Objective: Confirm purity >98% before biological testing. Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (amide/amine backbone) and 270 nm (aromatic ring).

ADME & Biological Implications

Understanding the physicochemical properties allows us to predict the Absorption, Distribution, Metabolism, and Excretion (ADME) behavior of the molecule.

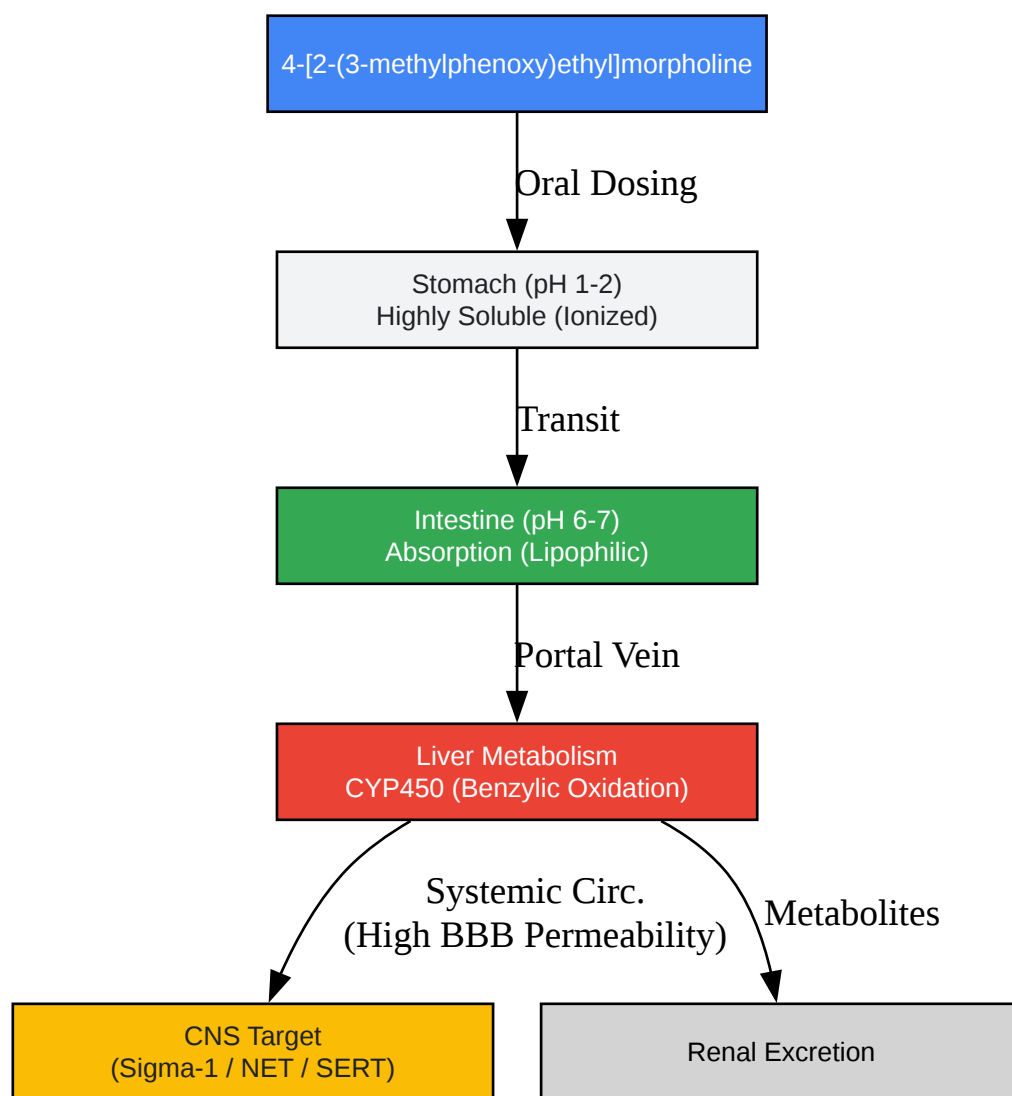
Blood-Brain Barrier (BBB) Permeability

This compound is a prime candidate for CNS penetration.

- Criteria: MW < 400, LogP 2–3, pKa 7.5–8.5.
- Prediction: The tertiary amine is largely protonated at physiological pH (7.4), but the equilibrium fraction of neutral species is sufficient for passive diffusion. The morpholine oxygen acts as a weak H-bond acceptor, limiting efflux transporter liability.

Metabolic Stability

- Primary Metabolic Soft Spot: The 3-methyl group on the phenyl ring is susceptible to CYP450-mediated benzylic hydroxylation (forming the alcohol, then acid).
- Secondary Site: N-dealkylation of the ethyl chain or N-oxidation of the morpholine.
- Recommendation: During in vitro microsomal stability assays, monitor for +16 Da (hydroxylation) and +14 Da (N-oxide) metabolites.



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Figure 2: Predicted ADME flowchart highlighting the CNS disposition pathway.

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Sources

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